

Application Notes: 3-Cyano-2-methylpyridine as a Versatile Intermediate in Agrochemical Synthesis

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Compound of Interest

Compound Name: 3-Cyano-2-methylpyridine

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These application notes provide a comprehensive overview of the utility of **3-Cyano-2-methylpyridine** as a key building block in the synthesis of modern agrochemicals. This document details the synthetic pathways to major agrochemicals, provides experimental protocols for key transformations, and presents quantitative efficacy data for the final products.

Introduction

3-Cyano-2-methylpyridine is a valuable heterocyclic intermediate, prized for its reactive nitrile group and substituted pyridine ring. These features allow for its elaboration into a variety of complex molecules with significant biological activity. In the agrochemical industry, this compound serves as a strategic precursor for the synthesis of high-value fungicides and insecticides, contributing to the development of effective crop protection solutions.

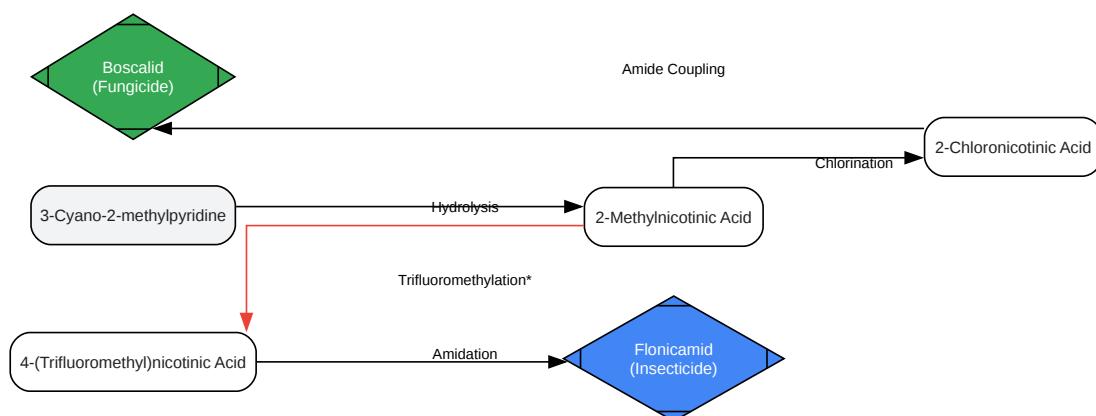
This document will focus on the synthetic applications of **3-Cyano-2-methylpyridine** in the preparation of two notable agrochemicals: the fungicide Boscalid and the insecticide Flonicamid.

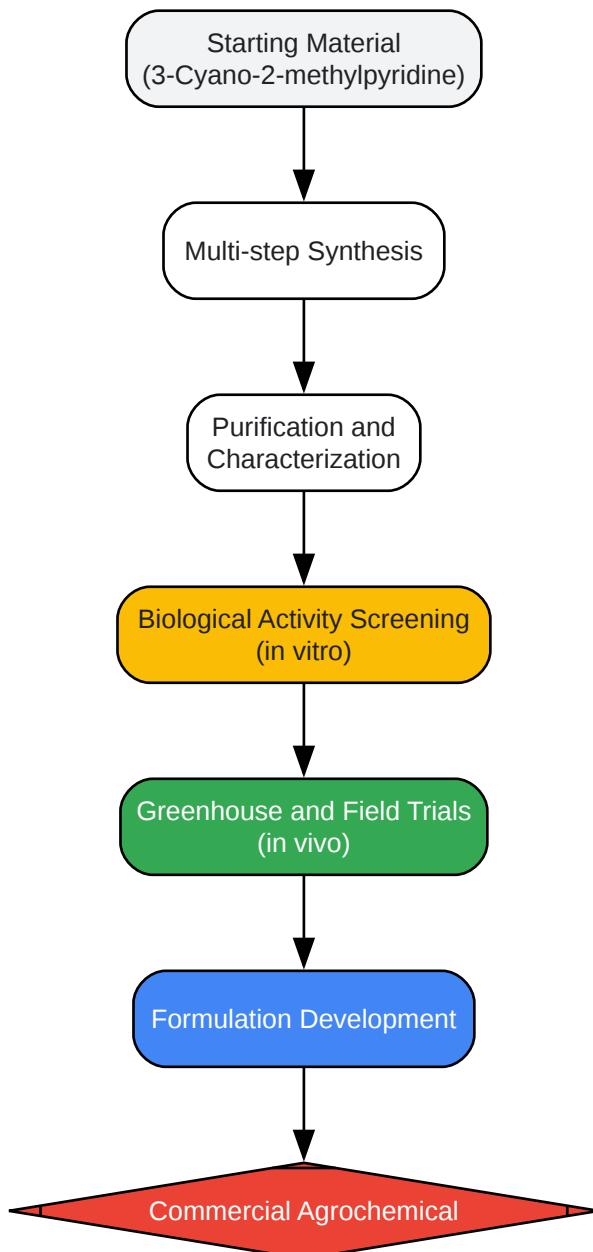
Synthetic Pathways and Logical Relationships

The following diagram illustrates the logical workflow from the starting material, **3-Cyano-2-methylpyridine**, to the target agrochemicals, Boscalid and Flonicamid, through key

intermediates.

*Note: Direct trifluoromethylation of 2-methylnicotinic acid can be challenging.
Alternative routes often start from different pyridine precursors.





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